

# An In-depth Technical Guide to Bromoacetonitrile: Safety Data and Handling Precautions

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## Compound of Interest

Compound Name: Bromoacetonitrile

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**Bromoacetonitrile** (CAS No. 590-17-0) is a highly reactive organobromine compound extensively utilized as a versatile reagent and building block in organic synthesis.<sup>[1]</sup> Its significance is particularly pronounced in the pharmaceutical and agrochemical industries, where it serves as a key intermediate in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).<sup>[1]</sup> The reactivity of **bromoacetonitrile** is attributed to its dual functional groups, a bromine atom and a nitrile group, which make it highly susceptible to nucleophilic substitution reactions.<sup>[1][2]</sup> However, its utility is matched by its hazardous nature, necessitating stringent safety protocols and handling procedures.<sup>[1][3]</sup> This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures.







## Quantitative Data Summary

The following tables summarize the key quantitative data for **bromoacetonitrile**, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties of **Bromoacetonitrile**

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>2</sub> BrN	[1][4]
Molecular Weight	118.95 g/mol	[1][5]
Appearance	Colorless to pale yellow or light amber liquid	[1][5][6]
Boiling Point	108°C at 760 mmHg; 60-62°C at 24-32 hPa	[1][6][7]
Melting Point	-36°C	[4]
Density	1.66 - 1.8 g/cm <sup>3</sup> ; 1.722 g/mL at 25°C	[1][4][7]
Flash Point	> 110°C (> 230°F)	[7][8]
Vapor Pressure	3.2 mmHg at 25°C	[4]
Solubility	Slightly soluble in water (50-100 g/L); miscible with organic solvents like ethanol, ether, and chloroform	[1][2][7]
Refractive Index	1.479 - 1.480 at 20°C	[5][6]

Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	References
Acute Toxicity, Oral		Danger	H301: Toxic if swallowed	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Acute Toxicity, Dermal		Danger	H311: Toxic in contact with skin	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Acute Toxicity, Inhalation		Danger	H331: Toxic if inhaled (H330: Fatal if inhaled, also cited)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation	<a href="#">[5]</a> <a href="#">[10]</a>
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Respiratory Irritation		Warning	H335: May cause respiratory irritation	<a href="#">[10]</a>

## Toxicological Profile

**Bromoacetonitrile** is classified as highly toxic via oral, dermal, and inhalation routes.[\[9\]](#) Exposure can cause severe irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[8\]](#)[\[11\]](#)

- Inhalation: Toxic if inhaled, inhalation may be fatal.[\[8\]](#) It can cause respiratory tract irritation, which may lead to spasm, inflammation, edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[\[3\]](#)[\[8\]](#) Symptoms include a burning sensation, coughing, wheezing, and shortness of breath.[\[11\]](#)
- Skin Contact: Toxic in contact with skin.[\[8\]](#)[\[12\]](#) It causes skin irritation and may lead to severe chemical burns upon direct contact.[\[3\]](#)[\[12\]](#) Systemic effects can result from absorption through the skin.[\[3\]](#)

- **Eye Contact:** Causes serious eye irritation and may result in severe eye damage.[3][12] It is a lachrymator, meaning it stimulates tear production.[8][11]
- **Ingestion:** Toxic if swallowed.[1][12] Ingestion can cause severe chemical burns within the oral cavity and gastrointestinal tract and may be fatal.[3] Symptoms can include headache, nausea, and vomiting.[8][11]
- **Chronic Effects:** Asthma-like symptoms may persist for months or years after exposure ceases, a condition known as reactive airways dysfunction syndrome (RADS).[3]

## Handling Protocols and Precautions

Strict adherence to the following protocols is mandatory to ensure safety when working with **bromoacetonitrile**.

## Engineering Controls

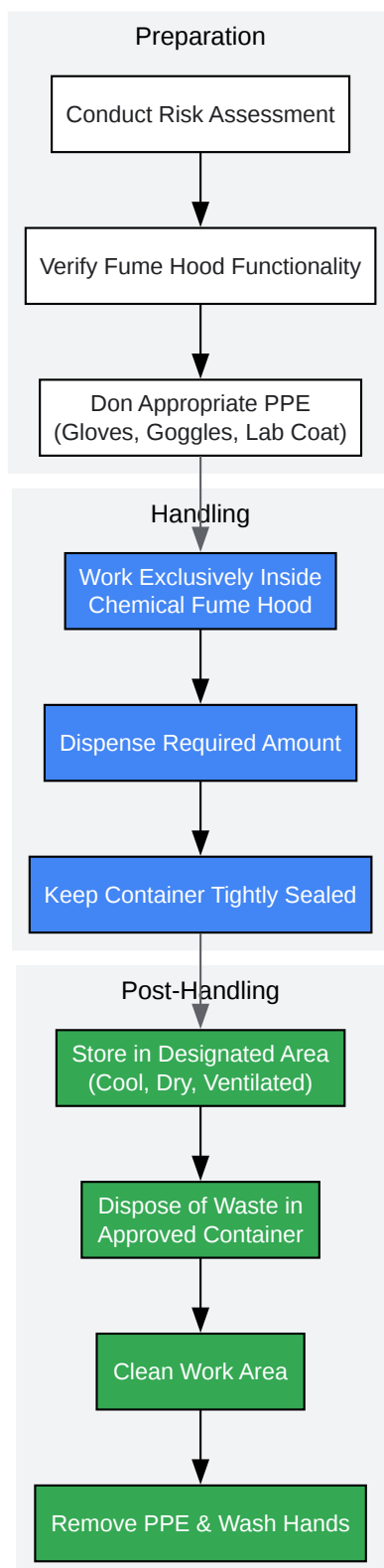
- All work must be conducted in a well-ventilated area, specifically within a certified chemical fume hood.[1][8]
- Provide sufficient air exchange and/or exhaust in work rooms.[12]
- Safety showers and eyewash stations must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- **Skin Protection:** Wear appropriate protective gloves (inspect before use) and clothing to prevent any possibility of skin exposure.[8][10] Do not allow clothing wet with the material to remain in contact with the skin.[3]
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved full-face chemical cartridge respirator with appropriate organic vapor cartridges.[8][11]

## Safe Handling Workflow

- Avoid all personal contact, including inhalation of vapors or mists.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[7\]](#)
- Wash hands thoroughly after handling, before breaks, and immediately after finishing work.  
[\[7\]](#)[\[13\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)[\[12\]](#)



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Diagram 1: Safe Handling Workflow for **Bromoacetonitrile**.

## Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[13\]](#)
- Keep containers tightly closed and store in the original container.[\[12\]](#)
- Store locked up in a segregated and approved area.[\[12\]](#)
- Protect from moisture as the substance is hygroscopic; store under an inert gas like Argon.[\[12\]](#)
- Keep away from sources of ignition and incompatible materials.[\[8\]](#) Incompatible materials include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[6\]](#)[\[11\]](#)[\[13\]](#)

## Emergency Procedures

Immediate and appropriate response to any exposure or spill is critical.

### First Aid Measures

- General Advice: Immediately call a POISON CENTER or doctor/physician.[\[9\]](#)[\[12\]](#) Ensure medical personnel are aware of the material involved and take precautions to protect themselves.[\[12\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[12\]](#) If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[\[12\]](#)[\[13\]](#) Immediate medical attention is required.[\[13\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[9\]](#)[\[12\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[12\]](#) Seek immediate medical attention.[\[12\]](#)
- Eye Contact: Rinse cautiously with water for several minutes (at least 15).[\[12\]](#) Remove contact lenses, if present and easy to do, and continue rinsing.[\[12\]](#) Immediate medical attention is required.[\[12\]](#)[\[13\]](#)

- Ingestion: Do NOT induce vomiting.[12][13] Rinse mouth with water.[7][9] Never give anything by mouth to an unconscious person.[7][12] Seek immediate medical attention.[12]

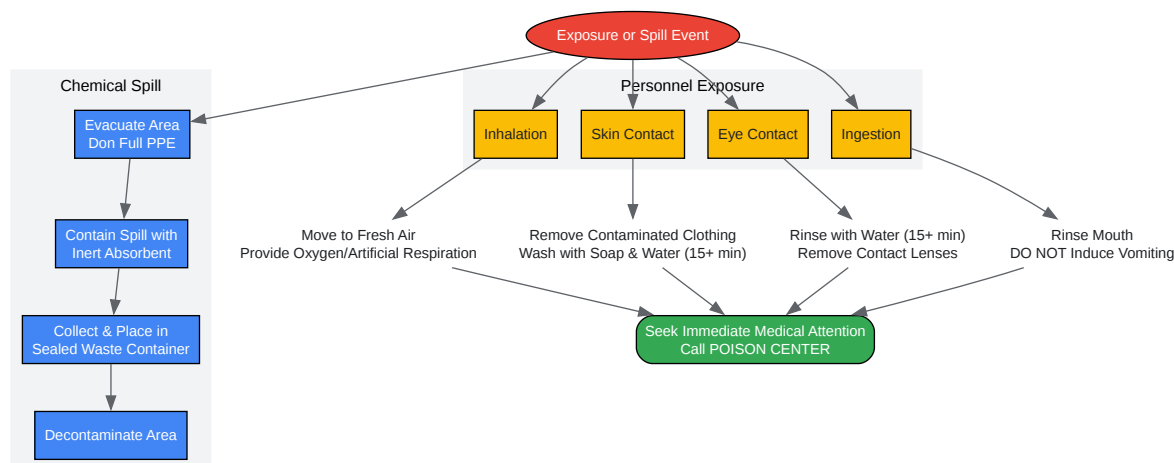
## Spill and Leak Response

- Personal Precautions: Evacuate personnel to safe areas.[7] Wear full protective equipment, including respiratory protection.[7] Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[7][12] Do not let the product enter drains.[12] For a liquid spill, isolate the area for at least 50 meters (150 feet) in all directions.[11]
- Cleaning Up: Absorb the spill with inert material such as sand, vermiculite, or earth.[8] Collect the material and place it in a suitable, closed container for disposal.[8][10] Seal any contaminated clothing in a vapor-tight plastic bag for disposal.[11] Wash the contaminated surface with a soap and water solution.[11]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8][10]
- Unsuitable Extinguishing Agents: Do not use a solid water stream as it may scatter and spread the fire.[9]
- Specific Hazards: When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen bromide gas.[11][12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[8][13]





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Diagram 2: Emergency Response Flowchart for **Bromoacetonitrile**.

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